

# Safe Disposal of Bromoethanol-d4: A Step-by-Step Guide

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## Compound of Interest

Compound Name: Bromoethanol-d4

Cat. No.: B032892

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of hazardous chemicals is paramount. **Bromoethanol-d4**, a deuterated analog of bromoethanol, is a toxic compound that requires strict adherence to safety protocols to mitigate risks. This guide provides essential, immediate safety and logistical information for the proper disposal of **Bromoethanol-d4**, ensuring the safety of laboratory personnel and compliance with regulations.

## Immediate Safety and Handling Precautions

**Bromoethanol-d4** is classified as a toxic and corrosive substance. It is fatal if swallowed, in contact with skin, or if inhaled, and causes severe skin burns and eye damage[1][2]. Therefore, handling should only occur in a well-ventilated area, preferably within a chemical fume hood[1][3].

Personal Protective Equipment (PPE): Before handling **Bromoethanol-d4**, the following personal protective equipment must be worn:

- **Gloves:** Wear protective gloves.
- **Clothing:** Wear protective clothing to prevent skin contact.
- **Eye Protection:** Use safety glasses with side-shields or a face shield[1].

- Respiratory Protection: If there is a risk of inhalation, use a full-face respirator with appropriate cartridges[1].

## Quantitative Data Summary

The following table summarizes key quantitative data for **Bromoethanol-d4**, extracted from safety data sheets.

| Property         | Value  |
|------------------|--|
| Molecular Weight | 128.99 g/mol                                     |
| Density          | 1.819 g/mL at 25 °C                              |
| Boiling Point    | 56-57 °C at 20 mmHg                              |
| Flash Point      | 113 °C (235.4 °F) - closed cup                   |
| GHS Hazard Codes | H301 + H311 + H331 (Toxic), H314 (Corrosive)     |
| UN Number        | UN2922   |
| Storage Class    | 6.1A (Combustible, acute toxic category 1 and 2) |

## Step-by-Step Disposal Protocol

The proper disposal of **Bromoethanol-d4** is critical and must be carried out in accordance with local, state, and federal regulations. The primary method of disposal is through an approved hazardous waste disposal plant[3][4].

Experimental Protocol for Waste Collection and Disposal:

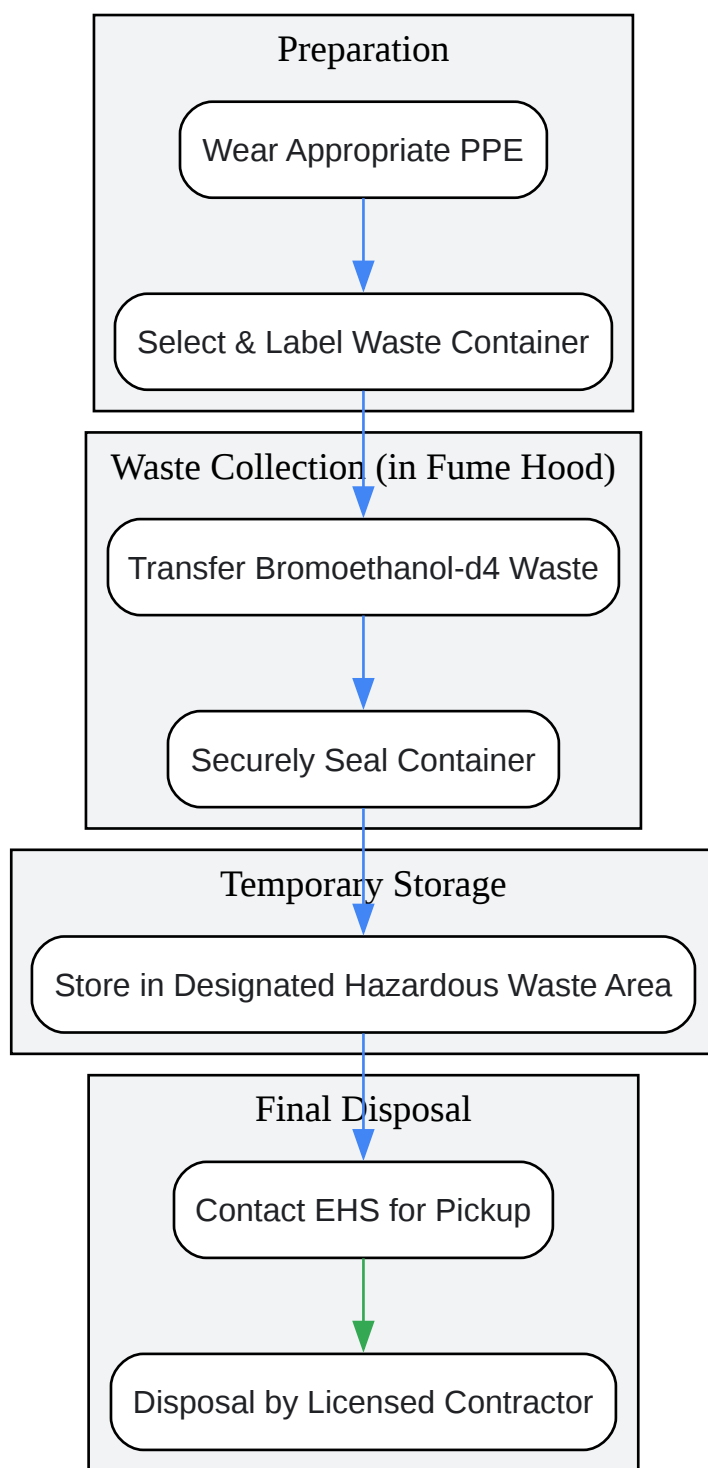
- Segregation: Do not mix **Bromoethanol-d4** waste with other waste streams. It should be collected in a dedicated, properly labeled waste container.
- Container Selection: Use a chemically resistant container, such as a high-density polyethylene (HDPE) or glass bottle, with a secure screw cap. Ensure the container is clean and dry before use.

- Labeling: Clearly label the waste container with the following information:
  - "Hazardous Waste"
  - "**Bromoethanol-d4**"
  - The full chemical name: 2-Bromoethanol-1,1,2,2-d4
  - CAS Number: 81764-55-8
  - The appropriate hazard pictograms (e.g., skull and crossbones, corrosion).
- Waste Collection:
  - Carefully transfer the waste **Bromoethanol-d4** into the designated container using a funnel to avoid spills.
  - This process should be performed in a chemical fume hood.
  - Do not overfill the container; leave at least 10% headspace to allow for expansion.
- Storage:
  - Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area.
  - The storage area should be away from incompatible materials such as strong oxidizing agents, strong acids, and strong reducing agents[4].
  - Keep the container tightly closed and store in a cool, dry place, preferably refrigerated between 2-8°C.
- Disposal Request:
  - Once the container is full or ready for disposal, contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.

- Provide them with the complete information from the waste label.
- Spill Management:
  - In case of a spill, evacuate the area.
  - For small spills, absorb the material with an inert absorbent material (e.g., sand, diatomite) and place it in a sealed container for disposal[2].
  - For large spills, contact your EHS department immediately.
  - Ensure adequate ventilation during cleanup.

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Bromoethanol-d4**.



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Caption: **Bromoethanol-d4** Disposal Workflow

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